

Application Notes and Protocols: 2-Fluoro-5-nitropyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Fluoro-5-nitropyridine

Cat. No.: B1295090

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These application notes provide a comprehensive overview of the use of **2-fluoro-5-nitropyridine** as a versatile building block in the synthesis of modern agrochemicals. The unique electronic properties conferred by the fluorine and nitro groups on the pyridine ring make this intermediate highly valuable for constructing complex, biologically active molecules. This document details the synthesis of a representative insecticide, Flupyradifurone, and a novel fungicide analogue, highlighting the key chemical transformations and providing detailed experimental protocols.

Physicochemical Properties of 2-Fluoro-5-nitropyridine

A thorough understanding of the physical and chemical properties of **2-fluoro-5-nitropyridine** is essential for its safe handling and effective use in synthesis.

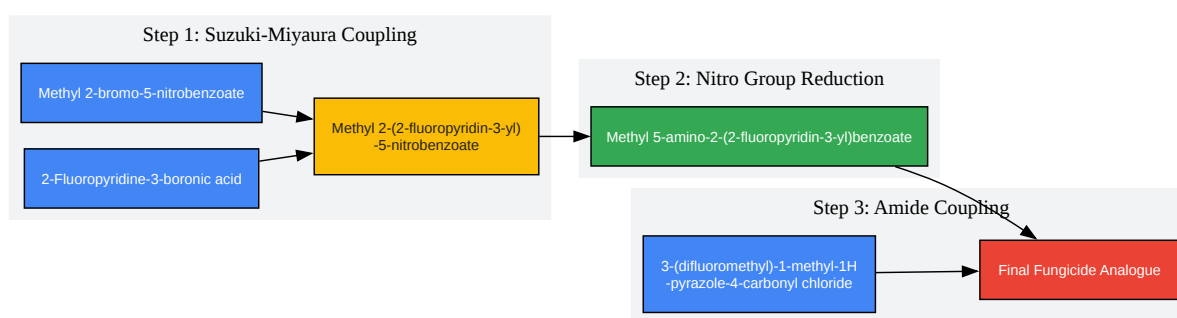
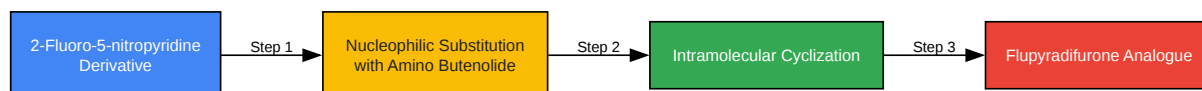
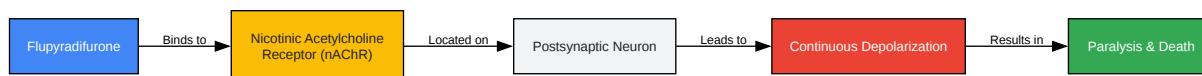
Property	Value	Reference
CAS Number	456-24-6	[1]
Molecular Formula	C ₅ H ₃ FN ₂ O ₂	[1]
Molecular Weight	142.09 g/mol	[2]
Appearance	Colorless to pale yellow liquid/solid	[3][4]
Melting Point	17-21 °C	[3]
Boiling Point	86-87 °C at 7 mmHg	[5]
Density	1.439 g/cm ³	[1]
Refractive Index	1.538	[1]
Solubility	Slightly soluble in water	[5]

Section A: Synthesis of the Insecticide Flupyradifurone

Flupyradifurone is a systemic butenolide insecticide effective against a broad range of sucking pests.[6][7] Its synthesis involves the coupling of a substituted pyridine moiety with a butenolide ring system. While commercial synthesis may utilize 2-chloro-5-chloromethylpyridine, a synthetic route starting from a **2-fluoro-5-nitropyridine** derivative is presented here as a representative example of its application.

Mode of Action of Flupyradifurone

Flupyradifurone acts as an agonist on insect nicotinic acetylcholine receptors (nAChRs).[7] This binding leads to the disruption of nerve impulses, causing rapid knockdown and mortality of the target pests.[6] It is classified under IRAC Group 4D.



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